

Application Notes and Protocols for Itaconic Acid-13C1 Tracer Experiments

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Compound of Interest

Compound Name: *Itaconic Acid-13C1*

Cat. No.: *B1157151*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive, step-by-step guide for conducting **Itaconic Acid-13C1** tracer experiments. This powerful technique allows for the precise tracking of itaconic acid's metabolic fate and its influence on cellular signaling pathways, offering critical insights for immunology, metabolic diseases, and drug development.

Introduction

Itaconic acid, a dicarboxylic acid produced from the Krebs cycle intermediate cis-aconitate, has emerged as a key immunometabolite.^{[1][2]} It is highly expressed in activated macrophages and plays a crucial role in regulating inflammatory and oxidative responses.^{[1][3]} Understanding the metabolic flux of itaconic acid is vital for elucidating its mechanism of action and identifying potential therapeutic targets. Stable isotope tracing using **Itaconic Acid-13C1**, coupled with mass spectrometry, provides a robust method to track its conversion into other metabolites and its impact on interconnected metabolic pathways.

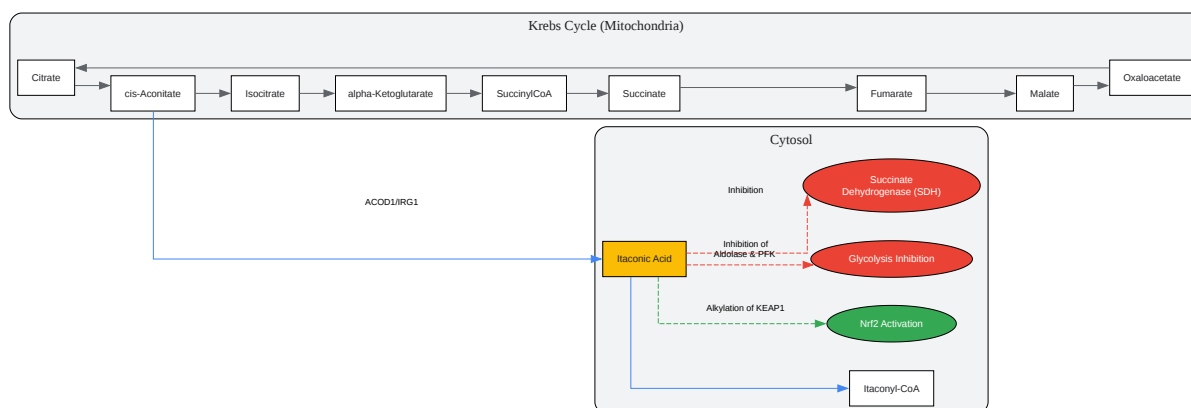
Key Applications

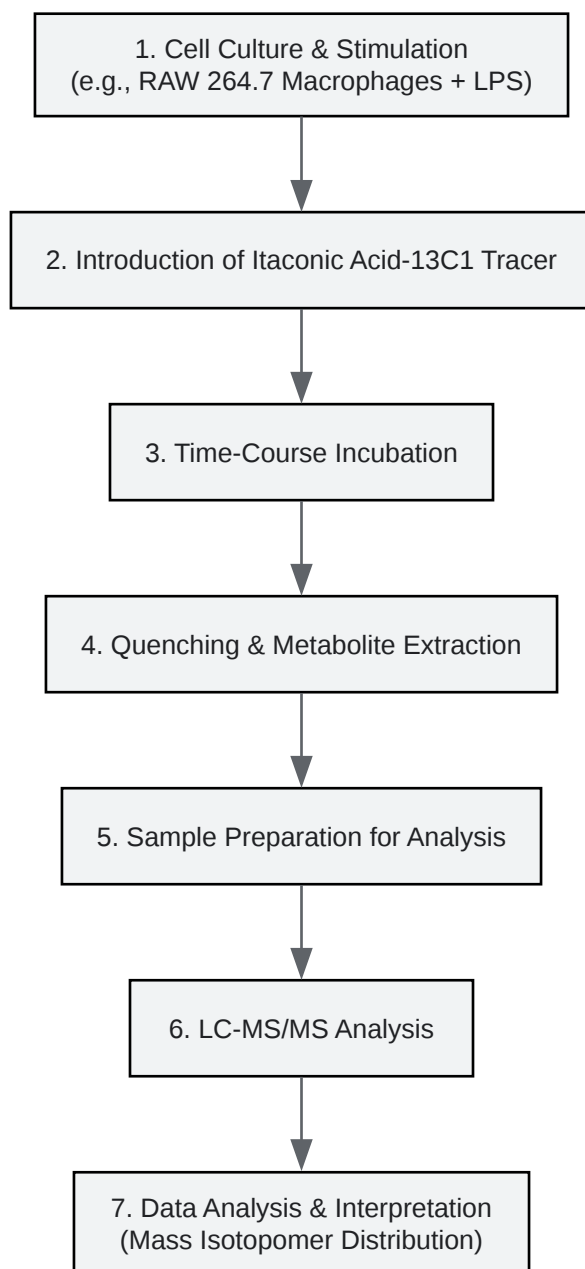
- **Immunometabolism Research:** Elucidate the role of itaconic acid in macrophage polarization and function during immune responses.
- **Drug Discovery and Development:** Screen for compounds that modulate itaconic acid metabolism and its downstream signaling effects.

- **Disease Biomarker Identification:** Investigate alterations in itaconic acid flux in inflammatory and metabolic diseases.
- **Pathway Analysis:** Quantify the contribution of itaconic acid to central carbon metabolism and other interconnected pathways.

Signaling and Metabolic Pathways of Itaconic Acid

Itaconic acid is synthesized from the Krebs cycle intermediate cis-aconitate by the enzyme cis-aconitate decarboxylase (ACOD1), also known as immune-responsive gene 1 (IRG1). Once produced, it can influence several key cellular processes. The following diagram illustrates the central role of itaconic acid in cellular metabolism and signaling.





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References

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- 2. Itaconic acid is a mammalian metabolite induced during macrophage activation. | Semantic Scholar [semanticscholar.org]
- 3. Itaconic acid is a mammalian metabolite induced during macrophage activation - PMC [pmc.ncbi.nlm.nih.gov]
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